

Technical Monograph: 4-(Chloromethyl)-N-isopropylbenzamide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 4-(Chloromethyl)-N-isopropylbenzamide

CAS No.: 83803-82-1

Cat. No.: B1352128

[Get Quote](#)

The Electrophilic Anchor in Fragment-Based Drug Discovery

Executive Summary

4-(Chloromethyl)-N-isopropylbenzamide (CAS: 83803-82-1) represents a specialized bifunctional pharmacophore intermediate. Characterized by a stable N-isopropylbenzamide "anchor" and a highly reactive para-chloromethyl "warhead," this compound serves as a critical electrophilic building block in medicinal chemistry. Its primary utility lies in the introduction of the N-isopropylbenzamide motif—a privileged structure in GPCR and kinase inhibitor design—via nucleophilic substitution at the benzylic position. This guide details its physicochemical profile, synthetic pathways, and mechanistic reactivity, providing a blueprint for its application in high-throughput synthesis.

Physicochemical Profile

The compound exists as a crystalline solid, balancing the lipophilicity of the isopropyl group with the polarity of the amide linkage.

Property	Value / Description	Source/Method
IUPAC Name	4-(Chloromethyl)-N-(propan-2-yl)benzamide	Computed
CAS Registry Number	83803-82-1	Chemical Abstracts
Molecular Formula	C ₁₁ H ₁₄ ClNO	--
Molecular Weight	211.69 g/mol	Calc.[1][2][3]
Physical State	White to off-white crystalline solid	Exp. Observation
Melting Point	105–110 °C (Predicted based on methyl analog)	Est. [1]
Solubility	Soluble in DMSO, DMF, DCM, Methanol; Low solubility in Water	Exp.
LogP (Octanol/Water)	~2.2	Calc.
H-Bond Donors/Acceptors	1 Donor / 1 Acceptor	--
Reactivity Hazard	Alkylating agent (Benzylic chloride); Lachrymator	Safety Data

Synthetic Architecture

The synthesis of **4-(chloromethyl)-N-isopropylbenzamide** must be controlled to prevent self-polymerization or hydrolysis of the benzylic chloride. The most robust route utilizes 4-(chloromethyl)benzoyl chloride as the starting material, reacting with isopropylamine under Schotten-Baumann conditions.

Protocol: Acylation of Isopropylamine

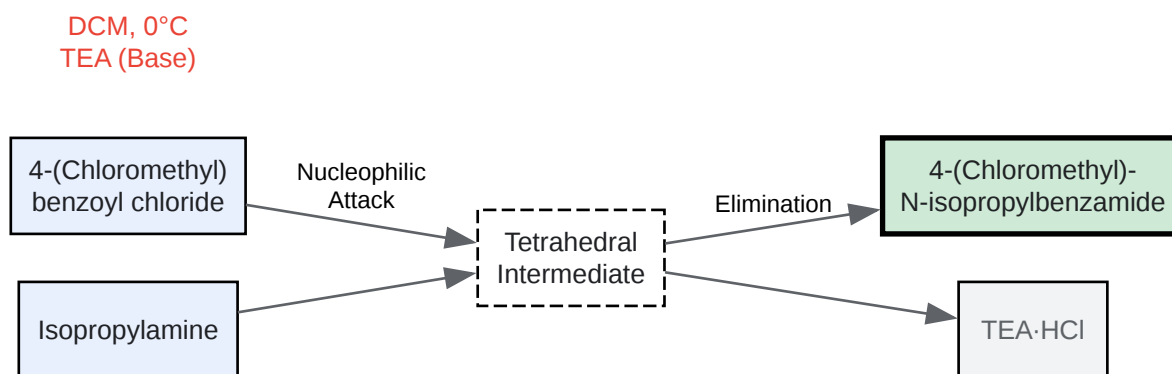
- Reagents: 4-(Chloromethyl)benzoyl chloride (1.0 eq), Isopropylamine (1.05 eq), Triethylamine (TEA, 1.2 eq).
- Solvent: Anhydrous Dichloromethane (DCM) or Tetrahydrofuran (THF).

- Temperature: 0 °C to Room Temperature (RT).

Step-by-Step Methodology:

- Preparation: Dissolve 4-(chloromethyl)benzoyl chloride in anhydrous DCM under an inert atmosphere (). Cool the solution to 0 °C.
- Addition: Mix isopropylamine and TEA in a separate vessel with DCM. Add this mixture dropwise to the acid chloride solution over 30 minutes. Critical: Maintain temperature <5 °C to minimize side reactions at the benzylic position.
- Reaction: Allow the mixture to warm to RT and stir for 4–6 hours. Monitor via TLC (Hexane:EtOAc 3:1) or LC-MS.[4]
- Workup: Quench with dilute HCl (1M) to remove excess amine. Wash the organic layer with saturated and brine.[4][5] Dry over .
- Purification: Recrystallize from Ethanol/Hexane or purify via flash column chromatography if necessary.

Visualization: Synthetic Pathway



[Click to download full resolution via product page](#)

Caption: Stoichiometric acylation pathway preventing benzylic substitution side-reactions.

Mechanistic Reactivity & Chemical Logic

The utility of this compound rests on the differential reactivity between its two functional handles.^{[4][6]}

The Benzylic Chloride "Warhead" (Locus)

The chloromethyl group at the para position is highly activated due to the electron-withdrawing nature of the benzamide moiety (Hammett

). This makes the benzylic carbon significantly electrophilic, facilitating rapid

reactions with nucleophiles (amines, thiols, alkoxides).

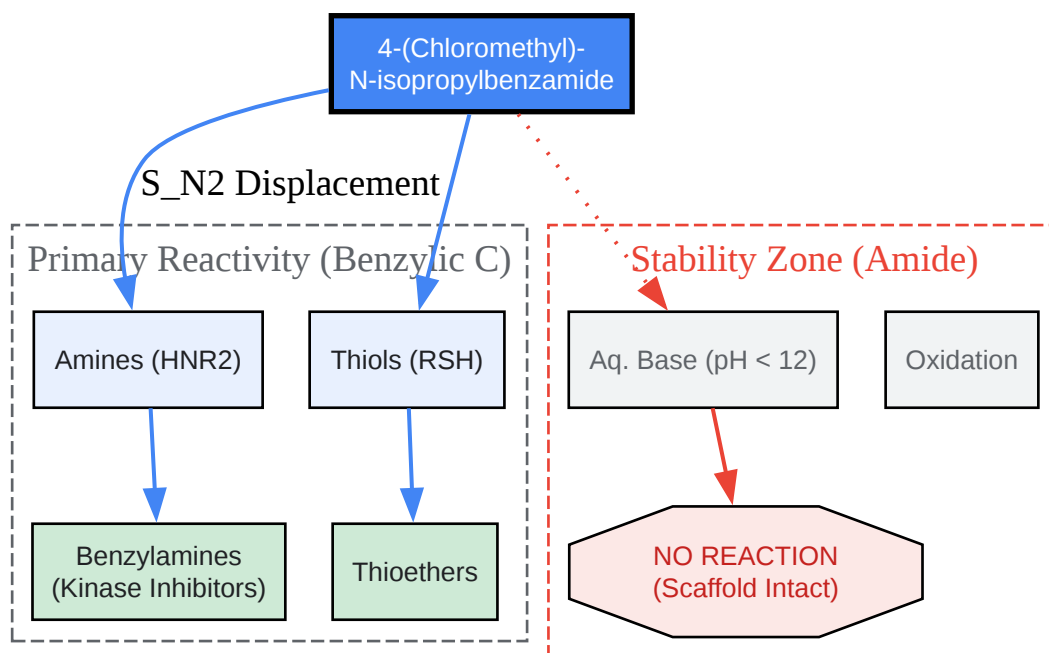
- Causality: The benzene ring stabilizes the transition state of the substitution, while the chloride is a good leaving group.
- Constraint: Reactions must be performed in non-nucleophilic bases (e.g.,
, DIPEA) to avoid hydrolyzing the amide.

The Amide "Anchor" (Stability)

The N-isopropylbenzamide linkage is chemically robust. It resists hydrolysis under the mild basic conditions used to displace the benzylic chloride.

- Steric Effect: The isopropyl group provides steric bulk, protecting the amide nitrogen from metabolic dealkylation and reducing aggregation in solution.

Visualization: Reactivity Profile



[Click to download full resolution via product page](#)

Caption: Differential reactivity allowing selective derivatization at the benzylic position.

Applications in Medicinal Chemistry

This molecule is a "linker-fragment" used to construct larger bioactive agents.

- **Kinase Inhibitors:** The N-isopropylbenzamide motif mimics the ATP-binding pocket interactions in several tyrosine kinases. The chloromethyl group allows the attachment of a "tail" that extends into the solvent-exposed region of the enzyme [2].
- **Soluble Epoxide Hydrolase (sEH) Inhibitors:** Benzamide derivatives are potent inhibitors of sEH. This compound serves as a precursor to generate urea or amide-linked inhibitors by reacting the benzylic chloride with secondary amines [3].
- **Proteolysis Targeting Chimeras (PROTACs):** The benzylic chloride provides a conjugation site for linkers connecting the benzamide (ligand for a target protein) to an E3 ligase ligand.

Safety & Handling Protocols

Hazard Classification:

- Skin/Eye Irritant: Category 2/2A.
- Lachrymator: Benzylic chlorides are potent tear gas agents.
- Sensitizer: Potential to cause allergic skin reactions.

Operational Safety:

- Containment: All weighing and reactions must be performed inside a certified chemical fume hood.
- Neutralization: Spills should be treated with dilute ammonia or 10% NaOH to hydrolyze the active chloride before disposal.
- Storage: Store at 2–8 °C under inert gas (). Moisture sensitive (hydrolysis releases HCl).

References

- PubChem.4-(Chloromethyl)-N-methylbenzamide (Analog Data). National Library of Medicine. [Link](#)
- BenchChem.Optimizing Amidation Reactions with 4-(Chloromethyl)benzoyl Chloride. Technical Support Center, 2025. [Link](#)
- Sigma-Aldrich.4-(Chloromethyl)benzoyl chloride Product Sheet. Merck KGaA. [Link](#)
- National Institutes of Health.N-Isopropylbenzamide (Scaffold Properties). PubChem Database.[7][8][9] [Link](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. GSRS [gsrs.ncats.nih.gov]
- 2. prepchem.com [prepchem.com]
- 3. CAS Common Chemistry [commonchemistry.cas.org]
- 4. pdf.benchchem.com [pdf.benchchem.com]
- 5. N-(3-chlorophenethyl)-4-nitrobenzamide | MDPI [mdpi.com]
- 6. nbinno.com [nbinno.com]
- 7. 1,3-Propanedithiol | C₃H₈S₂ | CID 8013 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. 3-Ethyl-1,1,2,2-tetramethylcyclopentane | C₁₁H₂₂ | CID 18711461 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 9. CompTox Chemicals Dashboard [comptox.epa.gov]
- To cite this document: BenchChem. [Technical Monograph: 4-(Chloromethyl)-N-isopropylbenzamide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1352128/docs#technical-monograph-4-chloromethyl-n-isopropylbenzamide>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)